

# The Function of GR 64349: An In-depth Technical Guide

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## Compound of Interest

Compound Name: GR 64349

Cat. No.: B11932321

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## Abstract

**GR 64349** is a potent and highly selective synthetic peptide agonist for the tachykinin neurokinin-2 (NK2) receptor. Its high affinity and selectivity have established it as a critical pharmacological tool for elucidating the physiological and pathophysiological roles of the NK2 receptor. This document provides a comprehensive technical overview of **GR 64349**, including its mechanism of action, quantitative pharmacological data, detailed experimental protocols for its characterization, and a visual representation of its signaling pathway. This guide is intended to serve as a resource for researchers in pharmacology, neuroscience, and drug development investigating tachykinin receptor function.

## Introduction

The tachykinin family of neuropeptides, which includes Substance P (SP), Neurokinin A (NKA), and Neurokinin B (NKB), exerts a wide range of biological effects through the activation of three distinct G-protein coupled receptors: NK1, NK2, and NK3. **GR 64349** is a conformationally constrained analogue of Neurokinin A (3-10) ([Lys<sup>3</sup>,Gly<sup>8</sup>,R-γ-lactam-Leu<sup>9</sup>]-NKA(3-10)) designed to exhibit high potency and exceptional selectivity for the NK2 receptor.<sup>[1]</sup> This selectivity makes it an invaluable tool for isolating and studying the specific functions mediated by NK2 receptor activation, which are often related to smooth muscle contraction, inflammation, and sensory neurotransmission.

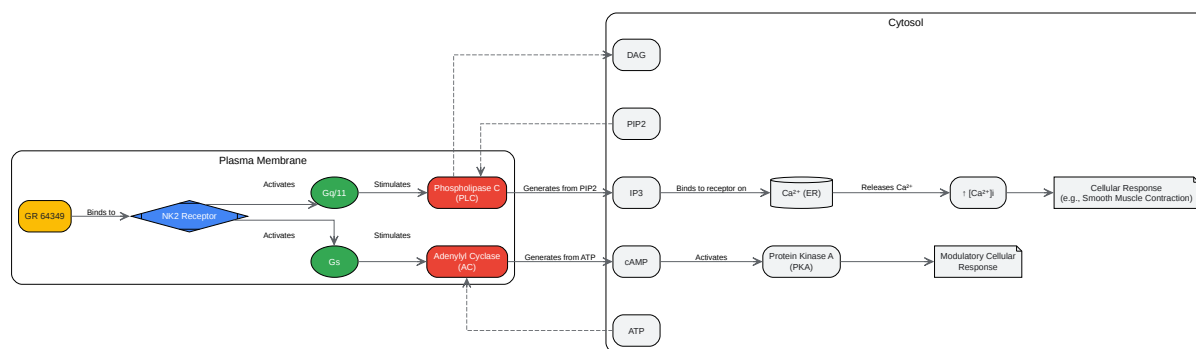
## Mechanism of Action

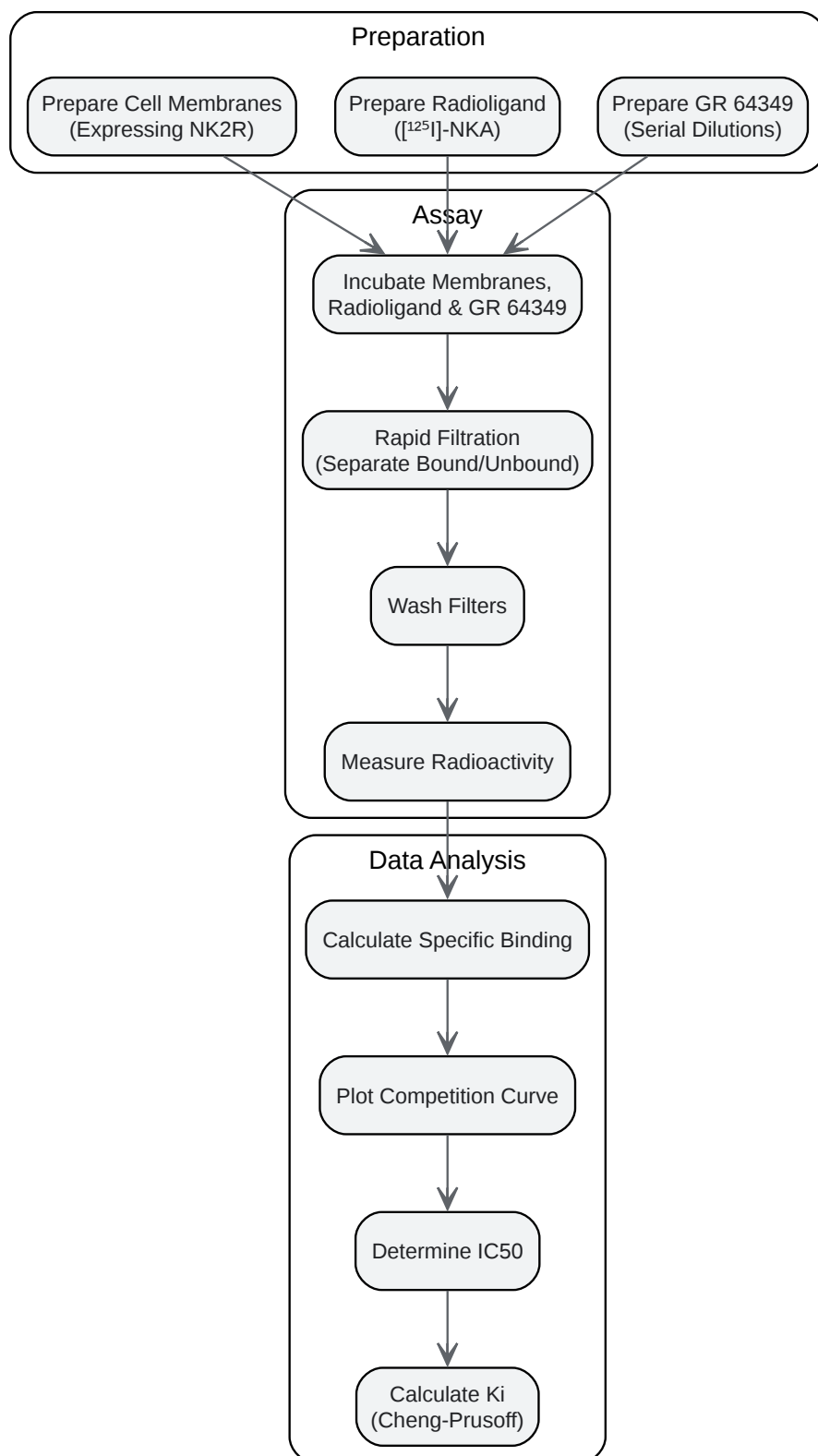
**GR 64349** functions as a selective agonist at the tachykinin NK2 receptor. The NK2 receptor is a G-protein coupled receptor (GPCR) that primarily couples to Gq/11 and Gs proteins.<sup>[2][3]</sup>

Upon binding of **GR 64349**, the NK2 receptor undergoes a conformational change, leading to the activation of its associated G-proteins.

- **Gq/11 Pathway:** Activation of the Gq/11 protein stimulates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca<sup>2+</sup>). The resulting increase in cytosolic Ca<sup>2+</sup> is a key event in mediating many of the physiological responses to NK2 receptor activation, such as smooth muscle contraction.<sup>[2]</sup>
- **Gs Pathway:** The NK2 receptor can also couple to Gs proteins, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP) levels.<sup>[1][4]</sup> The physiological consequences of this pathway activation can be tissue-specific and may serve to modulate the primary signaling cascade.

The following diagram illustrates the primary signaling pathways activated by **GR 64349** through the NK2 receptor.





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